

dinor-12-oxo phytodienoic acid-d5 molecular formula and exact mass

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *dinor-12-oxo Phytodienoic Acid-d5*

Cat. No.: B10766679

[Get Quote](#)

An In-depth Technical Guide to **dinor-12-oxo phytodienoic acid-d5**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dinor-12-oxo phytodienoic acid-d5** (dinor-OPDA-d5), a critical tool for research in plant biology and oxylipin signaling. The document details its chemical properties, its biological context within the jasmonate family, and its application in quantitative analysis.

Core Compound Data: dinor-12-oxo phytodienoic acid-d5

dinor-12-oxo phytodienoic acid-d5 is the deuterium-labeled form of dinor-12-oxo phytodienoic acid (dinor-OPDA). It is primarily utilized as an internal standard for precise quantification of endogenous dinor-OPDA in biological samples using mass spectrometry.[1][2][3] The incorporation of five deuterium atoms provides a distinct mass shift, enabling differentiation from the naturally occurring analyte without significantly altering its chemical behavior during extraction and analysis.[2]

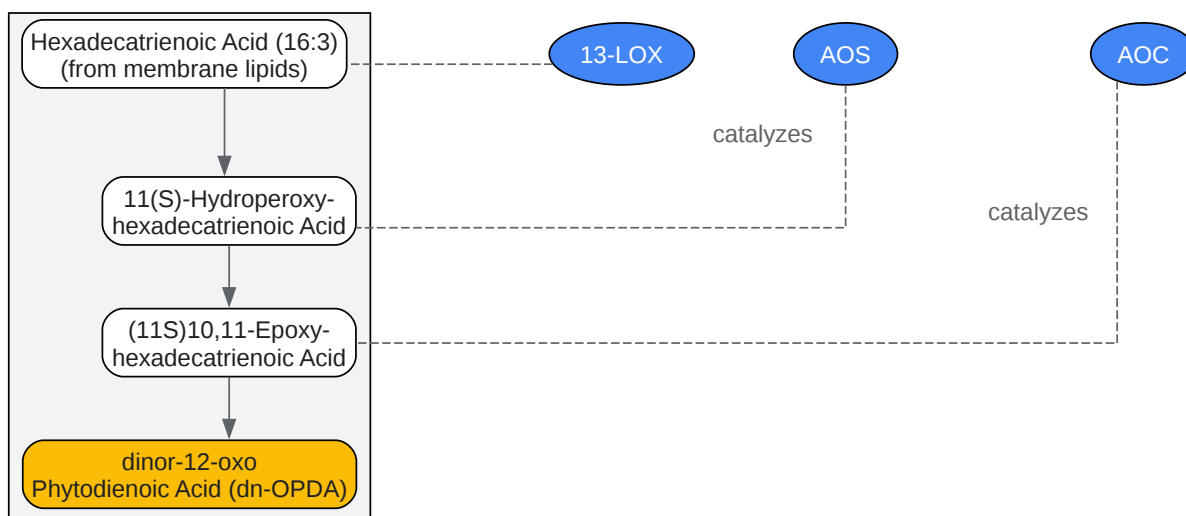
Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₉ D ₅ O ₃	[1][3][4]
Formula Weight	269.4 g/mol	[1][3]
Exact Mass	269.2039 Da	Calculated from[5]
Synonyms	dinor-OPDA-d5, dinor-12-oxo PDA-d5	[1]
Structure	4-oxo-5S-(2Z)-2-penten-4,4,5,5,5-d5-1-yl-2-cyclopentene-1S-hexanoic acid	[1]

Biological Context: Biosynthesis and Signaling

Dinor-OPDA is a 16-carbon oxylipin and a member of the jasmonate family of phytohormones, which are crucial regulators of plant growth, development, and defense.[6] It is an intermediate in the biosynthesis of jasmonic acid derived from hexadecatrienoic acid (16:3) and also functions as a signaling molecule in its own right.[3][6]

Biosynthesis of dinor-OPDA

Dinor-OPDA is synthesized in the plastids from hexadecatrienoic acid (16:3), a fatty acid commonly found in plastid membranes.[6] The pathway is analogous to the synthesis of the 18-carbon 12-oxo-phytodienoic acid (OPDA) from α -linolenic acid. The process is initiated by stress signals like wounding, leading to the enzymatic conversion of the fatty acid precursor.[6] [7] The key enzymatic steps are catalyzed by 13-lipoxygenase (13-LOX), allene oxide synthase (AOS), and allene oxide cyclase (AOC).[7][8]

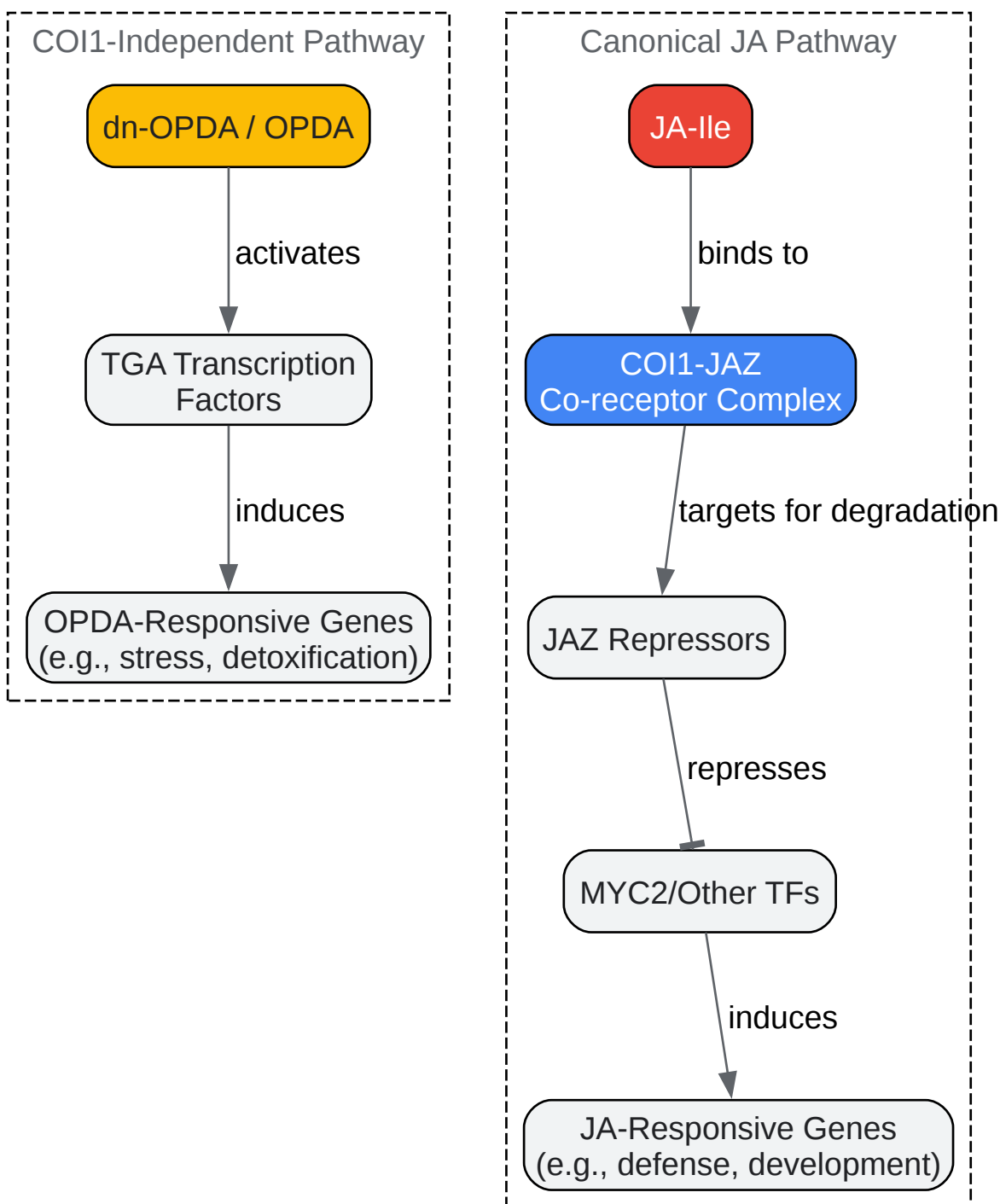


[Click to download full resolution via product page](#)

Biosynthesis pathway of dinor-12-oxo phytodienoic acid (dinor-OPDA).

Jasmonate Signaling Pathways

The jasmonate signaling cascade is complex, involving multiple bioactive molecules. While jasmonoyl-L-isoleucine (JA-Ile) is a well-characterized hormone that functions through the COI1 receptor to degrade JAZ repressor proteins and activate transcription factors (e.g., MYC2), OPDA and dinor-OPDA can activate a distinct signaling pathway.^{[9][10]} This alternative pathway is often COI1-independent and regulates a unique set of genes, many of which are related to stress responses and detoxification.^{[8][11]} This suggests that plants possess a nuanced signaling system where different jasmonate family members can trigger specific physiological responses.



[Click to download full resolution via product page](#)

Simplified comparison of dn-OPDA/OPDA and canonical JA-Ile signaling pathways.

Experimental Protocols and Applications

The primary application of dinor-OPDA-d5 is as an internal standard for the accurate quantification of dinor-OPDA from complex biological matrices, such as plant tissues.^{[1][3]} Its use is essential to correct for analyte loss during sample preparation and for variations in instrument response in liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS) analysis.

General Protocol for dinor-OPDA Quantification via LC-MS/MS

This protocol outlines a typical workflow for the extraction and analysis of dinor-OPDA from plant leaf tissue.

1. Sample Preparation:

- Flash-freeze approximately 100 mg of plant tissue in liquid nitrogen.
- Homogenize the frozen tissue to a fine powder using a pre-chilled mortar and pestle or a bead beater.

2. Extraction:

- Transfer the powdered tissue to a 2 mL microcentrifuge tube.
- Add 1 mL of ice-cold extraction solvent (e.g., 80% methanol containing 1% acetic acid).
- Add a known amount of dinor-OPDA-d5 internal standard (e.g., 10 ng).
- Vortex thoroughly and incubate at 4°C for 1 hour with gentle shaking.
- Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Collect the supernatant.

3. Solid-Phase Extraction (SPE) Cleanup (Optional but Recommended):

- Condition an SPE cartridge (e.g., C18) according to the manufacturer's instructions.
- Load the supernatant onto the cartridge.

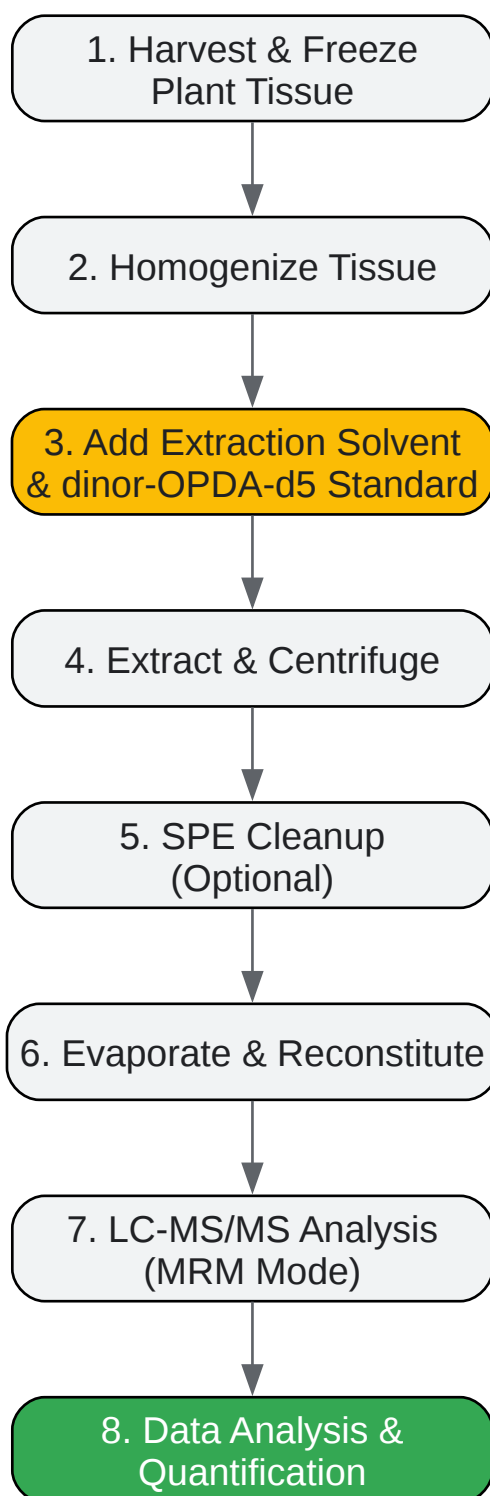
- Wash the cartridge with a low-organic solvent to remove interfering compounds.
- Elute the oxylipins with an appropriate solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness under a stream of nitrogen.

4. Analysis:

- Reconstitute the dried extract in a small volume (e.g., 100 μ L) of the initial mobile phase (e.g., 10% acetonitrile in water with 0.1% formic acid).
- Transfer to an autosampler vial.
- Inject the sample into an LC-MS/MS system.
- Analyze using Multiple Reaction Monitoring (MRM) mode, monitoring specific precursor-to-product ion transitions for both endogenous dinor-OPDA and the dinor-OPDA-d5 internal standard.

5. Quantification:

- Calculate the peak area ratio of the endogenous analyte to the internal standard.
- Determine the concentration of dinor-OPDA in the sample by comparing this ratio to a standard curve prepared with known concentrations of unlabeled dinor-OPDA.



[Click to download full resolution via product page](#)

General workflow for dinor-OPDA quantification using dinor-OPDA-d5.

Relevance in Drug Development

The study of plant oxylipins, including dinor-OPDA, holds potential for drug development.[9][12] These molecules are structurally and functionally related to eicosanoids (e.g., prostaglandins) in mammals, which are key mediators of inflammation.[10] Research has highlighted the anti-inflammatory and anti-cancer activities of certain phyto-oxylipins.[9] A deeper understanding of the signaling pathways and molecular targets of compounds like dinor-OPDA could facilitate the rational design of novel therapeutics for inflammatory diseases and cancer.[10][12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dinor-12-oxo Phytodienoic Acid-d5 | Cayman Chemical | Biomol.com [biomol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. caymanchem.com [caymanchem.com]
- 4. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 5. Dinor-oxo-phytodienoic acid | C16H24O3 | CID 5497148 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Dinor-oxo-phytodienoic acid: a new hexadecanoid signal in the jasmonate family - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. academic.oup.com [academic.oup.com]
- 8. Frontiers | Oxylipin Signaling: A Distinct Role for the Jasmonic Acid Precursor cis-(+)-12-Oxo-Phytodienoic Acid (cis-OPDA) [frontiersin.org]
- 9. Frontiers | 12-oxo-Phytodienoic Acid: A Fuse and/or Switch of Plant Growth and Defense Responses? [frontiersin.org]
- 10. 12-oxo-Phytodienoic Acid: A Fuse and/or Switch of Plant Growth and Defense Responses? - PMC [pmc.ncbi.nlm.nih.gov]
- 11. 12-oxo-phytodienoic acid triggers expression of a distinct set of genes and plays a role in wound-induced gene expression in Arabidopsis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [dinor-12-oxo phytodienoic acid-d5 molecular formula and exact mass]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10766679#dinor-12-oxo-phytodienoic-acid-d5-molecular-formula-and-exact-mass]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com